

Oltipraz Dosing Data from Scientific Literature

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Compound Focus: Oltipraz-d3

Cat. No.: S12888373

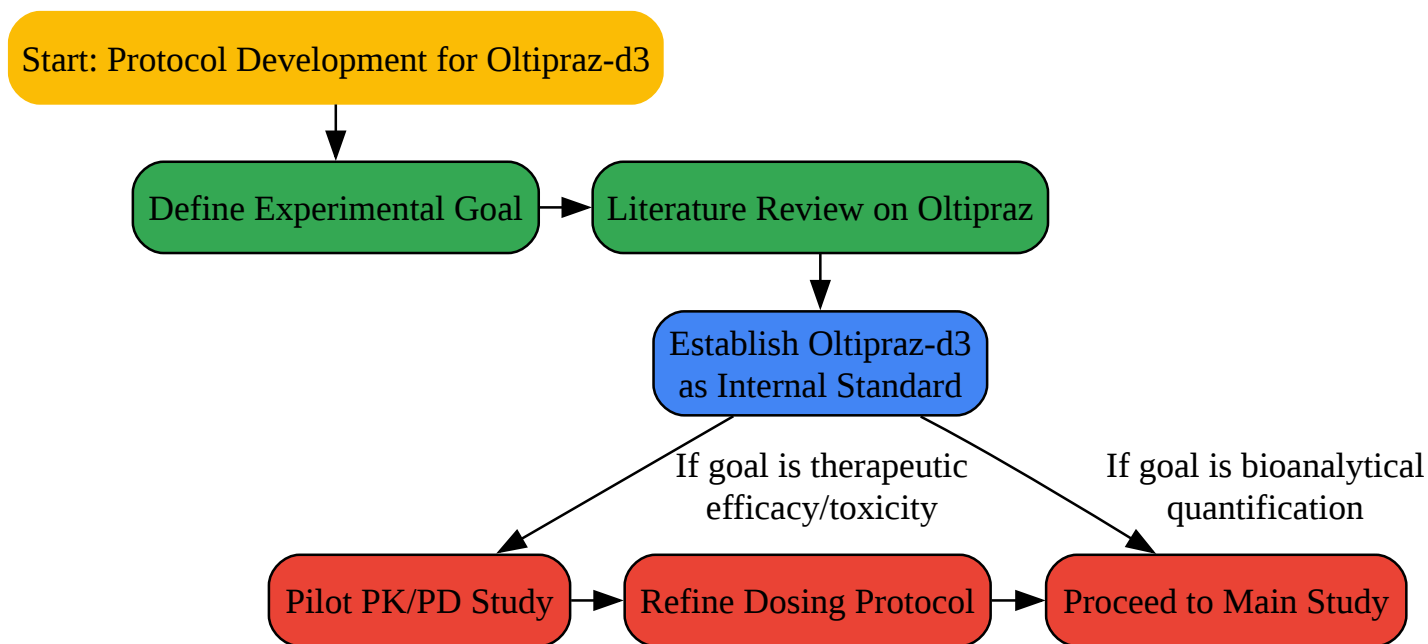
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The table below summarizes key dosing and pharmacokinetic information for Oltipraz from various studies. Please note that these findings are for the unlabelled compound and may require further investigation for **Oltipraz-d3**.

Study Focus / Context	Dosing Regimen	Key Findings & Considerations
Chronic Clinical Dosing (Colorectal Cancer Risk) [1] - 125 mg/m ² or 250 mg/m ²		
<ul style="list-style-type: none">Twice weekly for 12 weeks - 125 mg/m² dose was well tolerated.250 mg/m² caused significant fatigue in some, requiring dose reduction.No significant modulation of phase II enzymes was observed at these doses over 3 months. Single-Dose Pharmacokinetics & Pharmacodynamics (Clinical) [2] - Single oral doses of 100 mg to 500 mg - Exhibits nonlinear disposition: a 40-fold increase in peak plasma concentration (C_{max}) and a 9.5-fold decrease in oral clearance between 100 mg and 500 mg doses.Induces glutathione (GSH) and glutathione S-transferase (GST) levels, with a linear correlation between C_{max} and enzyme elevation. Intermittent Chemoprevention (Preclinical - Rat Model) [3] - 0.5 mmol/kg (approx. 175 mg/kg)Once weekly, twice weekly, or daily - All intermittent schedules showed significant chemopreventive efficacy (>95% reduction in tumorigenic foci).Induction of GST activity was sustained, supporting the feasibility of intermittent dosing to improve tolerance. In Vitro Cytoprotection (RSC96 Schwann Cells) [4] - Cell culture pretreatment - The study demonstrated activation of the Nrf2/NQO-1 signaling pathway as a key mechanism, protecting cells from high glucose-induced oxidative stress and apoptosis. 		

Guidance for Establishing Your Oltipraz-d3 Protocol

Since **Oltipraz-d3** is a deuterium-labelled analogue used as an internal standard in mass spectrometry, its "dosing" pertains to the amount spiked into samples for quantification. Here is a suggested workflow and a key experimental protocol to guide your research.



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Experimental Protocol: Measuring Enzyme Induction for Chemoprevention

This methodology is adapted from a preclinical study that investigated the relationship between intermittent Oltipraz dosing and the induction of detoxification enzymes [3].

- **1. Objective:** To evaluate the efficacy of different Oltipraz dosing regimens in inducing glutathione S-transferase (GST) activity and preventing aflatoxin-induced tumorigenesis in a rat model.
- **2. Materials:**
 - **Animals:** Male F344 rats.
 - **Test Compound:** Oltipraz (purity >98%).
 - **Carcinogen:** Aflatoxin B₁ (AFB₁).
 - **Key Reagents:** Glutathione (GSH), 1-chloro-2,4-dinitrobenzene (CDNB), phosphate buffer.

- **3. Dosing and Study Design:**
 - Rats are divided into groups (e.g., control, once-weekly, twice-weekly, daily Oltipraz).
 - **Oltipraz Administration:** Administer Oltipraz via oral gavage at a dose of **0.5 mmol/kg (approximately 175 mg/kg)** according to the schedule for each group.
 - **Carcinogen Challenge:** One week after starting Oltipraz, begin daily oral gavage with **20 µg/kg AFB₁** for 28 consecutive days.
- **4. Tissue Collection and Analysis:**
 - **Liver Harvest:** Collect livers at the end of the study (e.g., 2 months post last AFB₁ dose).
 - **GST Activity Assay:**
 - **Tissue Homogenization:** Homogenize liver samples in a sucrose solution.
 - **Cytosol Preparation:** Centrifuge the homogenate at a high speed (e.g., 100,000 × g) to obtain the cytosolic fraction.
 - **Reaction Setup:** In a cuvette, mix cytosolic fraction with GSH and phosphate buffer.
 - **Kinetic Measurement:** Initiate the reaction by adding the substrate CDNB. Immediately measure the increase in absorbance at 340 nm over several minutes. The enzymatic activity is proportional to the rate of change in absorbance.
 - **Histological Analysis:** Examine liver sections for GST-P-positive foci (a marker of preneoplastic lesions).

Frequently Asked Questions

Q: What is the primary mechanism of action for Oltipraz's chemopreventive effects? A: Oltipraz is primarily known for its role in **cancer chemoprotection**. It works mainly by inducing Phase II detoxification enzymes, such as glutathione S-transferase (GST) and quinone oxidoreductase (NQO1), through the activation of the Nrf2 signaling pathway [5] [4] [3]. This enhances the body's ability to detoxify and eliminate carcinogens.

Q: Why might a 125 mg/m² dose of Oltipraz be better tolerated than a 250 mg/m² dose in humans? A: A clinical study found that a dose of 250 mg/m² twice weekly caused significant fatigue in some participants, requiring a dose reduction. In contrast, the 125 mg/m² dose was well tolerated by all subjects over a 12-week period [1]. This highlights the importance of dose-finding studies for balancing efficacy and toxicity.

Q: I am using Oltipraz-d3 as an internal standard for mass spectrometry. What concentration should I use? A: The optimal concentration for **Oltipraz-d3** as an internal standard is not defined in clinical or preclinical studies. It should be determined empirically within your laboratory. A common strategy is to use a concentration that is within the linear range of your instrument and similar to the expected concentration of

the analytes you are quantifying. You should run a calibration curve with your specific samples to establish the correct level for your assay.

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References

1. Chronic dosing of oltipraz in people at increased risk for ... [profiles.foxchase.org]
2. Pharmacokinetics and pharmacodynamics of oltipraz as a ... [pubmed.ncbi.nlm.nih.gov]
3. "Intermittent Dosing with Oltipraz: Relationship between ... [digitalcommons.memphis.edu]
4. Oltipraz Prevents High Glucose-Induced Oxidative Stress ... [pubmed.ncbi.nlm.nih.gov]
5. Cancer Chemoprotection by Oltipraz: Experimental ... - PubMed [pubmed.ncbi.nlm.nih.gov]

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